

# Structural Analysis of the SIN4/MED16 Protein: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *SIN4 protein*

Cat. No.: *B1174862*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

SIN4, also known as Mediator of RNA polymerase II transcription subunit 16 (MED16), is a crucial component of the Mediator complex in *Saccharomyces cerevisiae*. As a subunit of the tail module of this complex, SIN4 plays a pivotal role in both the positive and negative regulation of transcription. It acts as a bridge, conveying regulatory signals from gene-specific transcription factors to the core RNA polymerase II machinery, thereby influencing chromatin structure and gene expression.<sup>[1][2][3][4]</sup> This technical guide provides an in-depth structural and functional analysis of the **SIN4 protein**, offering detailed experimental protocols and data to facilitate further research and drug development efforts targeting transcriptional regulation.

## Structural and Physicochemical Properties of SIN4/MED16

While a high-resolution experimental structure of the isolated **SIN4 protein** is not yet available, computational models and data from studies on the entire Mediator complex provide significant insights into its architecture. The N-terminal region of SIN4 is predicted to form a seven-bladed beta-propeller structure, a common protein interaction motif.<sup>[5]</sup> The AlphaFold database provides a predicted three-dimensional structure of *S. cerevisiae* SIN4, which can be used for further structural analysis and hypothesis generation.

Table 1: Physicochemical and Structural Data for *S. cerevisiae* SIN4/MED16

Property	Value	Reference
Systematic Name	YNL236W	[3]
Aliases	MED16, BEL2, GAL22, SDI3, SSF5, SSN4, TSF3, RYE1, SSX3	[1][3]
Length (amino acids)	974	[1][3]
Molecular Weight (Da)	111,309.9	[3]
Isoelectric Point (pI)	8.78	[3]
Median Abundance (molecules/cell)	2633 +/- 913	[3]
Predicted Structure	--INVALID-LINK--	[6]
Subcellular Localization	Nucleus	[3]

## The SIN4/MED16 Interactome

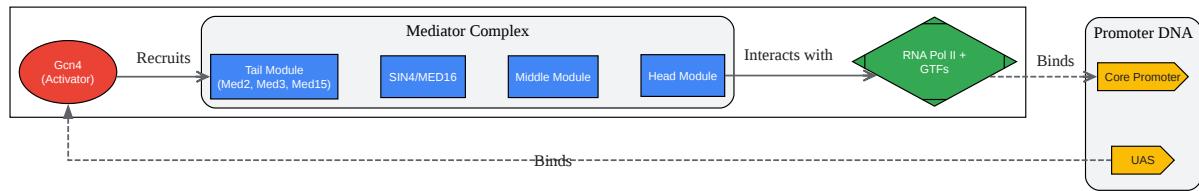
SIN4 functions as an integral part of the Mediator complex's tail module. Its interactions with other Mediator subunits are crucial for the structural integrity and function of the complex. Furthermore, the tail module, including SIN4, serves as a primary target for various transcriptional activators.

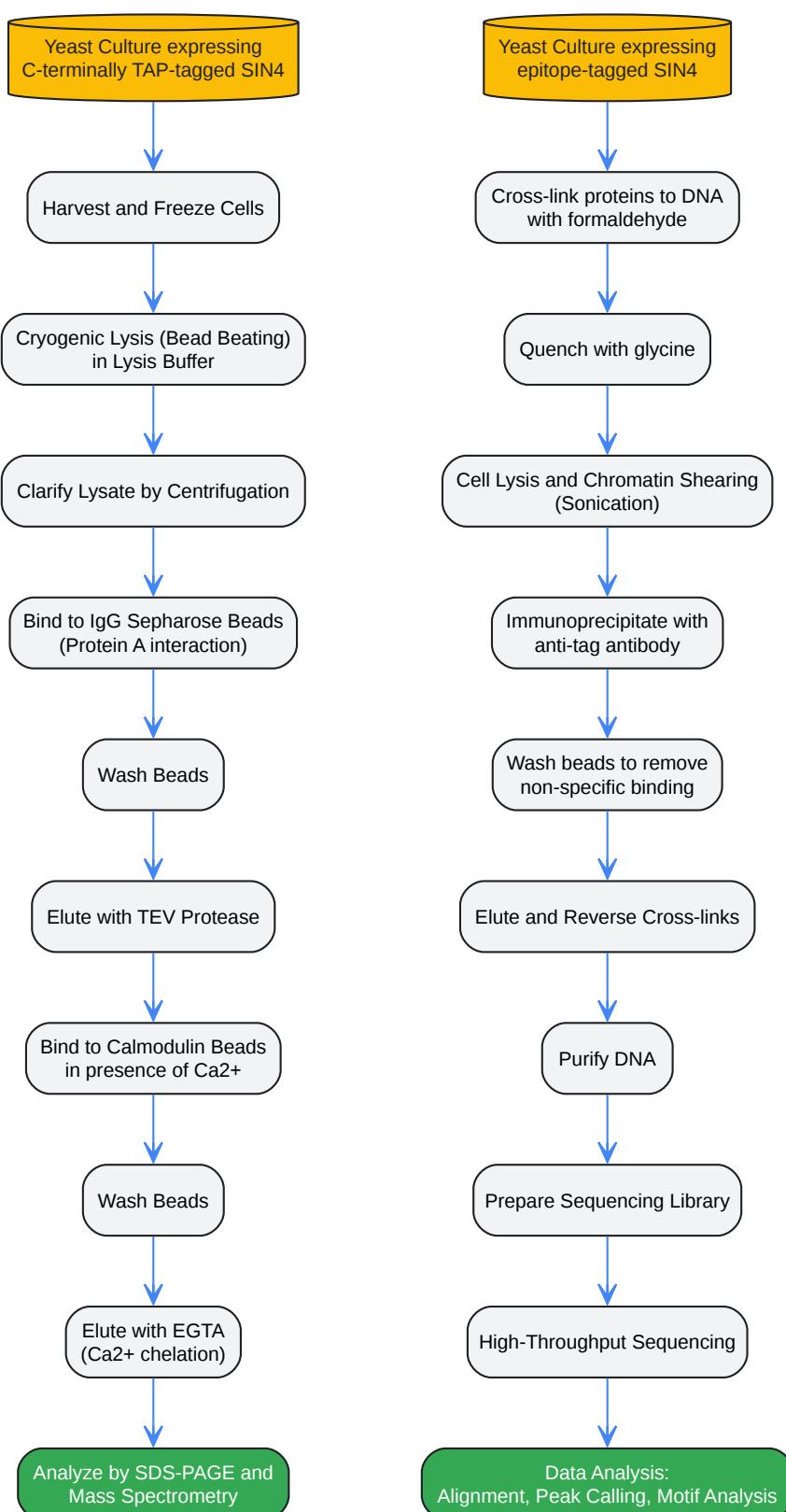
Table 2: Key Protein-Protein Interactions of SIN4/MED16

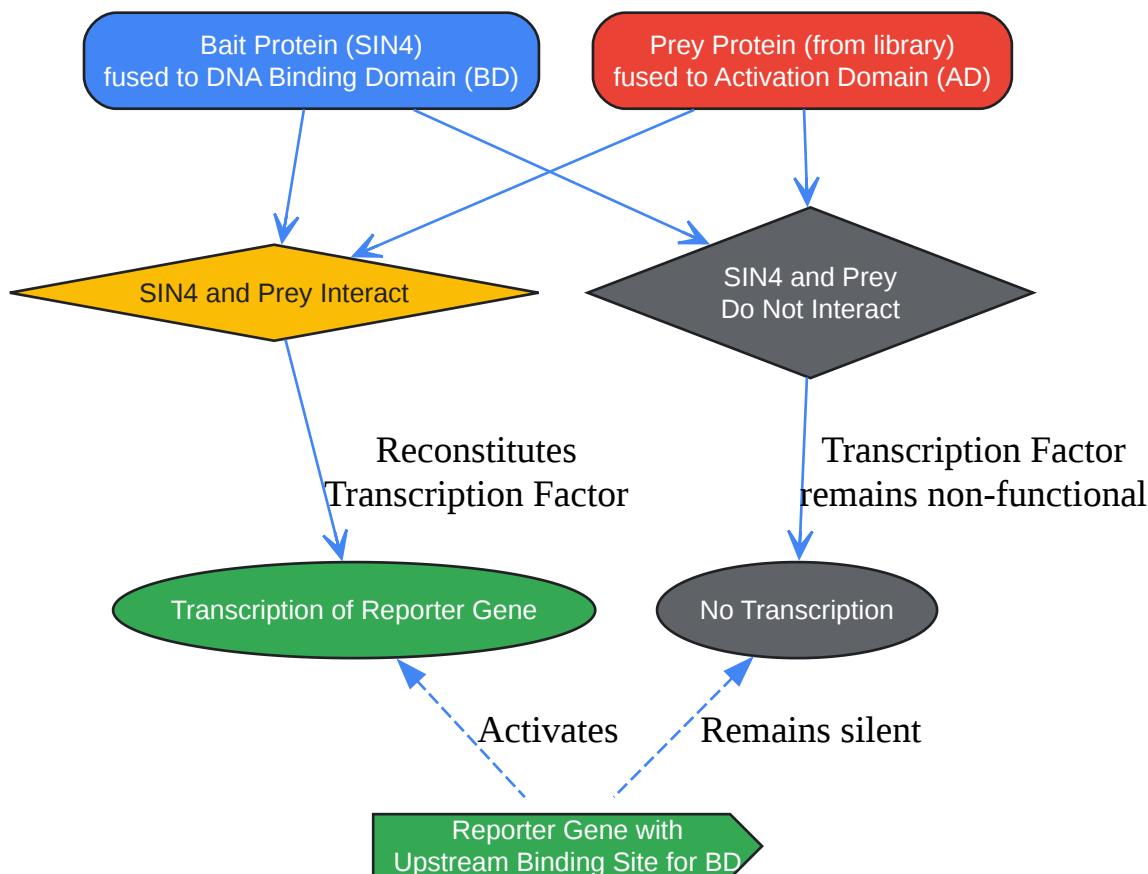
Interacting Protein	Module/Function	Evidence	Reference(s)
Med2	Mediator Tail Module	Yeast Two-Hybrid, Co-purification	[7][8]
Med3	Mediator Tail Module	Yeast Two-Hybrid, Co-purification	[9]
Gal11 (Med15)	Mediator Tail Module	Yeast Two-Hybrid, Co-purification	[4][7][8]
Rgr1 (Med14)	Mediator Middle/Tail Bridge	Genetic and biochemical studies show loss of tail subunits with Med14 truncation.	[4][10]
Gcn4	Transcriptional Activator	Genetic and biochemical evidence for interaction with the tail module.	[7][11]
Gal4	Transcriptional Activator	Genetic and biochemical evidence for interaction with the tail module.	[7][12]
Hog1	Mitogen-Activated Protein Kinase	Binary interaction detected.	[1]

## Signaling Pathway: Recruitment of the Mediator Complex by a Transcriptional Activator

A primary function of the SIN4-containing tail module is to mediate the recruitment of the entire Mediator complex to specific gene promoters by interacting with DNA-bound transcriptional activators. This interaction initiates the assembly of the pre-initiation complex (PIC) and subsequent transcription by RNA polymerase II. The diagram below illustrates the recruitment of the Mediator complex by the transcriptional activator Gcn4 to a target gene promoter.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [uniprot.org](http://uniprot.org) [uniprot.org]
- 2. SIN4 Regulation | SGD [yeastgenome.org](http://yeastgenome.org)
- 3. SIN4 | SGD [yeastgenome.org](http://yeastgenome.org)
- 4. Yeast global transcriptional regulators Sin4 and Rgr1 are components of mediator complex/RNA polymerase II holoenzyme - PMC [pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)
- 5. Molecular architecture of the yeast Mediator complex - PMC [pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)

- 6. AlphaFold Protein Structure Database [alphafold.ebi.ac.uk]
- 7. Activator-Independent Functions of the Yeast Mediator Sin4 Complex in Preinitiation Complex Formation and Transcription Reinitiation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. A high resolution protein interaction map of the yeast Mediator complex - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Distinct role of Mediator tail module in regulation of SAGA-dependent, TATA-containing genes in yeast - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The complex structure and function of Mediator - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Mechanisms of Mediator complex action in transcriptional activation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Transcriptional Regulation in *Saccharomyces cerevisiae*: Transcription Factor Regulation and Function, Mechanisms of Initiation, and Roles of Activators and Coactivators - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structural Analysis of the SIN4/MED16 Protein: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1174862#structural-analysis-of-the-sin4-protein\]](https://www.benchchem.com/product/b1174862#structural-analysis-of-the-sin4-protein)

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)